

# ML115 in DMSO: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: ML115

Cat. No.: B159115

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This technical support center provides essential information for the effective use of **ML115** in a laboratory setting, with a specific focus on its solubility and stability in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **ML115**?

A1: DMSO is the recommended solvent for preparing stock solutions of **ML115** due to its ability to dissolve the compound at high concentrations.

Q2: How should I prepare a stock solution of **ML115** in DMSO?

A2: To prepare a stock solution, weigh the desired amount of **ML115** powder and add the calculated volume of DMSO to achieve the target concentration. It is recommended to vortex or sonicate the solution to ensure complete dissolution. For example, to make a 10 mM stock solution, you would dissolve 3.227 mg of **ML115** in 1 mL of DMSO.

Q3: My **ML115** solution in DMSO appears to have precipitated. What should I do?

A3: Precipitation can occur, especially after freeze-thaw cycles or if the solution is not stored properly. Gently warm the solution to 37°C and vortex or sonicate until the precipitate

redissolves. Always visually inspect the solution for clarity before use.

Q4: What are the recommended storage conditions for **ML115** stock solutions in DMSO?

A4: **ML115** stock solutions in DMSO should be stored at -20°C or -80°C.[1] For long-term storage, -80°C is preferable.[1] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use volumes.

Q5: How long is an **ML115** stock solution in DMSO stable?

A5: When stored at -80°C, **ML115** in solvent is stable for at least one year.[1] As a powder, it is stable for at least two years when stored at -20°C.[2]

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Compound will not fully dissolve in DMSO.	Insufficient solvent volume or incomplete mixing.	1. Ensure the correct volume of DMSO has been added for the desired concentration. 2. Vortex the solution for several minutes. 3. If dissolution is still incomplete, sonication is recommended. <a href="#">[1]</a>
Precipitate forms after diluting the DMSO stock solution in aqueous media.	The compound has lower solubility in aqueous solutions.	1. This is a common occurrence. Try vortexing or sonicating the diluted solution. 2. Consider a serial dilution approach to minimize rapid changes in solvent polarity.
Inconsistent experimental results.	Degradation of the compound due to improper storage or handling.	1. Prepare fresh stock solutions from powder. 2. Avoid repeated freeze-thaw cycles of stock solutions by preparing aliquots. 3. Visually inspect the solution for any signs of precipitation or color change before each use.

## Quantitative Data Summary

The solubility of **ML115** in DMSO has been reported by various suppliers. The data is summarized in the table below for easy comparison.

Supplier	Solubility in DMSO (mg/mL)	Solubility in DMSO (mM)
TargetMol	12.5	38.73
MOLNOVA	20	61.97
Cayman Chemical	16	-
ChemicalBook	16	-

Note: The actual solubility may exhibit slight batch-to-batch variations.

## Experimental Protocols

### Protocol for Preparing a 10 mM Stock Solution of ML115 in DMSO

Materials:

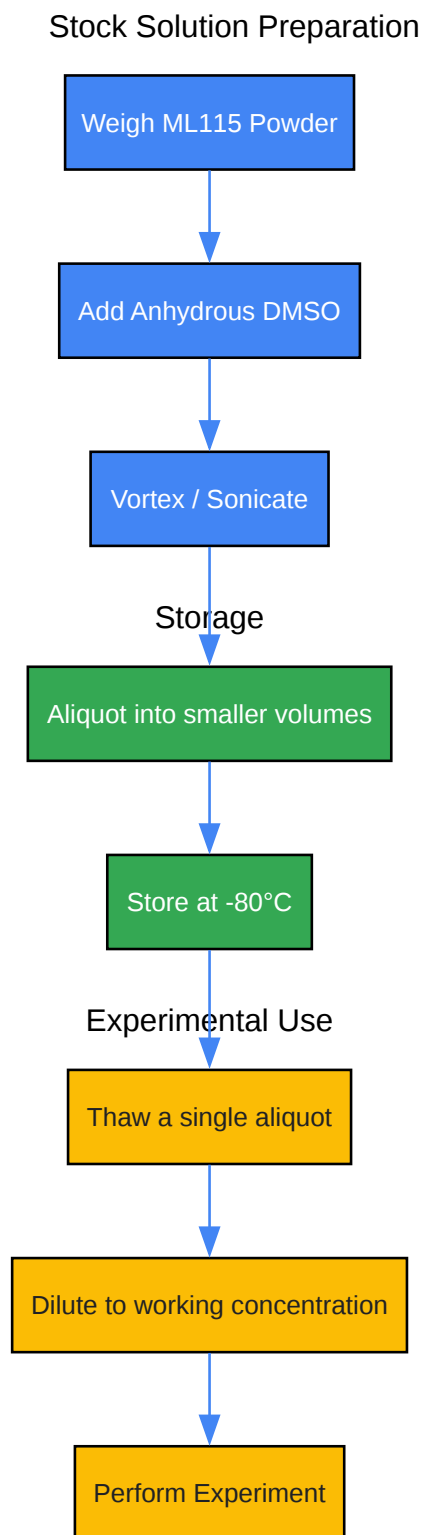
- **ML115** powder (Molecular Weight: 322.74 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **ML115**:
  - For 1 mL of a 10 mM solution:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 322.74 \text{ g/mol} \times 1000 \text{ mg/g} = 3.227 \text{ mg}$
- Weighing the compound:

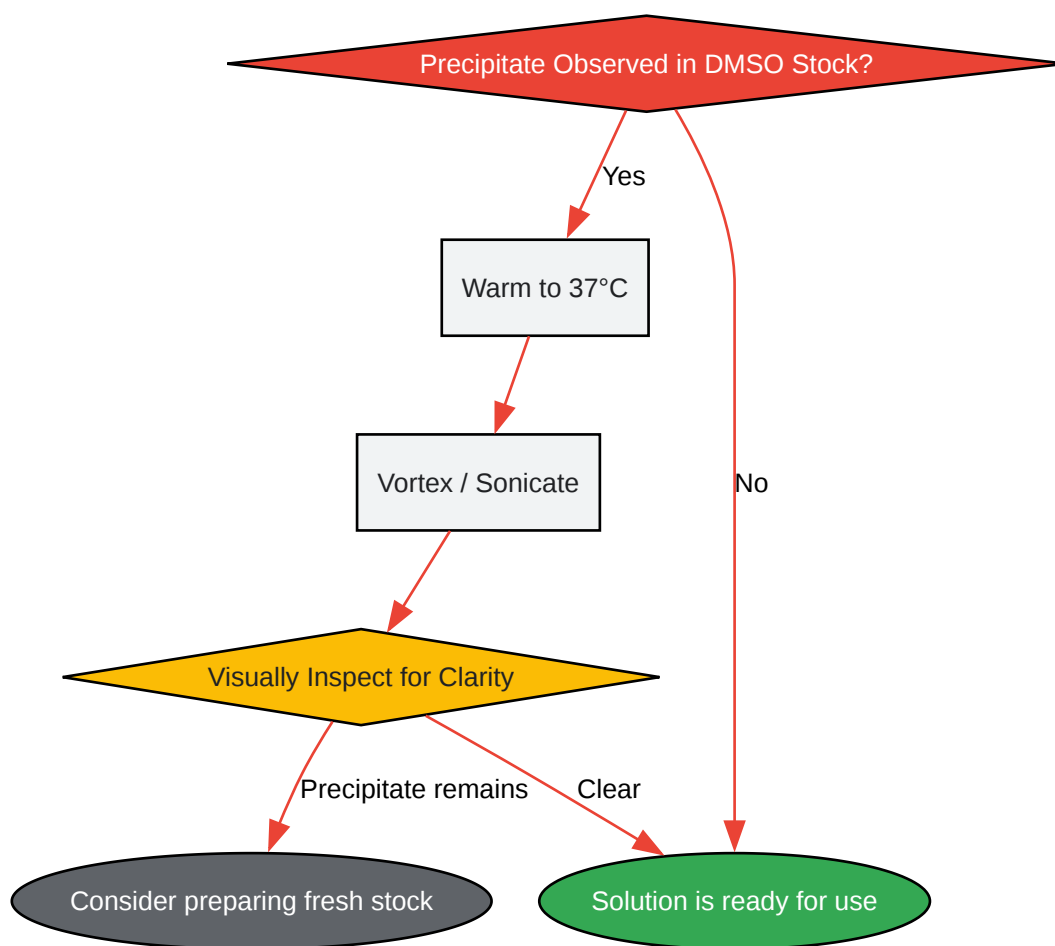
- Carefully weigh out 3.227 mg of **ML115** powder and place it in a sterile microcentrifuge tube.
- Dissolving the compound:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ML115** powder.
  - Cap the tube securely and vortex the solution until the powder is completely dissolved.
  - If necessary, place the tube in a sonicator bath for a few minutes to aid dissolution.
- Storage:
  - For immediate use, the solution can be kept at room temperature.
  - For short-term storage, store at -20°C.
  - For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -80°C to minimize freeze-thaw cycles.

## Visualizations



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Caption: Workflow for **ML115** stock solution preparation and use.



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Caption: Troubleshooting logic for **ML115** precipitation in DMSO.

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## References

- 1. ML115 | STAT | TargetMol [targetmol.com]
- 2. ML115 | 912798-42-6 | STAT | MOLNOVA [molnova.com]
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